

Fumonisin B2-13C34 isotope labeled internal standard protocol

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Compound Focus: Fumonisin B2-13C34

CAS No.: 1217481-36-1

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Introduction to Fumonisin B2-13C34

Fumonisin B2-13C34 is a uniformly ¹³C-labeled internal standard used for the accurate quantification of the mycotoxin Fumonisin B2 (FB2) in complex samples using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) [1] [2]. Its primary role is to correct for matrix effects and losses during sample preparation [3].

Mycotoxins are toxic fungal metabolites that contaminate crops [4]. Fumonisins are classified as Group 2B carcinogens (possibly carcinogenic to humans) by the International Agency for Research on Cancer (IARC) [4] [5]. Accurate monitoring is crucial for food and feed safety.

Fundamental Quantitative Principles

The stable isotope dilution assay (SIDA) is the gold standard for accurate quantification. The labeled internal standard (**Fumonisin B2-13C34**) behaves almost identically to the native analyte (Fumonisin B2) during extraction, chromatography, and ionization, but is distinguishable by mass spectrometry. This allows it to correct for matrix effects and procedural variations [3].

Advantages of ¹³C-Labeled over Deuterated Standards: ¹³C-labeled standards are preferred because they exhibit minimal isotopic effects, ensuring nearly identical retention times and ionization efficiency

compared to the native analyte. Deuterated standards can show slight retention time shifts (H/D isotope effects) which can compromise quantification accuracy [3].

Detailed Application Protocol

The following workflow outlines the major steps for quantifying Fumonisin in grain samples using **Fumonisin B2-13C34**. Please note that specific parameters like solvent volumes, hydrolysis times, and MS/MS settings should be optimized for your specific laboratory setup.

Materials and Reagents

- **Internal Standard: Fumonisin B2-13C34** (CAS 1217481-36-1), available as a ready-to-use solution at 10 µg/mL in acetonitrile/water (50/50) [1].
- **Solvents:** Acetonitrile, methanol, water (all HPLC grade). Formic acid.
- **Solid-Phase Extraction (SPE):** Oasis MAX mixed-mode anion-exchange cartridges.
- **Buffers:** Sodium bicarbonate/sodium carbonate buffer (0.1 M, pH 9.0).
- **Equipment:** UHPLC system coupled to a tandem mass spectrometer, centrifuge, analytical balance, ultrasonication bath, vortex mixer.

Sample Preparation and Extraction

- **Weighing:** Accurately weigh 2-5 g of homogenized sample (e.g., ground corn, feed) into a centrifuge tube.
- **Internal Standard Addition:** Fortify the sample with a known amount of **Fumonisin B2-13C34** internal standard solution **before extraction**. This corrects for all subsequent losses [6].
- **Extraction:** Add an extraction solvent, typically acetonitrile/water/formic acid (e.g., 74/25/1, v/v/v) [5]. Shake vigorously for 10-15 minutes, followed by ultrasonication for 10 minutes. Centrifuge to separate the supernatant.

Clean-up and Hydrolysis

The extract is split for the analysis of **free fumonisins (FBs)** and **total fumonisins (as hydrolyzed fumonisins, HFBs)**, which include matrix-bound forms [5].

- **For Free Fumonisin (FB1, FB2, FB3):** Dilute an aliquot of the extract with solvent, and it is ready for LC-MS/MS analysis.
- **For Total Fumonisin (HFB1, HFB2, HFB3):**
 - **Alkaline Hydrolysis:** Transfer an aliquot of the extract and add the internal standard. Hydrolyze with sodium hydroxide solution in a water bath at 70°C for 1 hour to convert FBs to HFBs [5].
 - **SPE Clean-up:**
 - Condition the MAX cartridge with methanol and water.
 - Load the hydrolyzed sample.
 - Wash with 2% ammonium hydroxide to remove impurities.
 - Elute HFBs (and any remaining FBs) with acidified methanol (e.g., containing 2% formic acid) [5].
 - Evaporate the eluent to dryness under a gentle nitrogen stream and reconstitute in a mobile phase for analysis.

LC-MS/MS Analysis

- **Chromatography:**
 - **Column:** CORTECS C18 (2.1 mm × 100 mm, 1.6 μm) or equivalent [5].
 - **Mobile Phase:** A) 0.1-0.2% formic acid in water; B) Methanol with 0.2% formic acid or Acetonitrile/Methanol mixture [5] [7].
 - **Gradient:** Use a linear gradient for separation.
- **Mass Spectrometry:**
 - **Ionization:** Electrospray Ionization (ESI) in positive mode.
 - **Detection:** Multiple Reaction Monitoring (MRM). The specific transition for **Fumonisin B2-13C34** must be determined empirically, but it will be 34 Da higher than the native FB2 transition.

Calibration and Quantification

- **Calibration Curve:** Prepare a series of calibration standards by mixing known concentrations of native Fumonisin B2 with a **fixed concentration** of **Fumonisin B2-13C34**. The ratio of the native peak area to the internal standard peak area is plotted against concentration [6].
- **Calculation:** The concentration of Fumonisin B2 in the sample is calculated by the MS software based on the response ratio in the sample and the calibration curve.

Method Validation Data

The tables below summarize typical validation parameters for methods using isotope-labeled internal standards, compiled from the literature.

Table 1: Summary of LC-MS/MS Method Performance Characteristics

Parameter	Reported Performance	Reference
Recovery	82.6% - 115.8% (in feed & excreta)	[5]
	88.2% - 113.3% (in traditional Chinese medicines)	[7]
Precision (RSD)	3.9% - 18.9%	[5]
	≤ 12.3%	[7]
Linearity (R ²)	≥ 0.9991	[7]
LOQ (Limit of Quantification)	0.16 ng/mL (for FB2 in standard solution)	[7]
	160 µg/kg (in chicken feed & excreta)	[5]

Table 2: Internal Standards for Multi-Mycotoxin Analysis (Example) This table shows how **Fumonisin B2-13C34** is used alongside other labeled standards in a multi-toxin method [6].

Native Mycotoxin	Corresponding Isotope-Labeled Internal Standard
Fumonisin B1 (FB1)	U-[13C34]-Fumonisin B1
Fumonisin B2 (FB2)	U-[13C34]-Fumonisin B2
Fumonisin B3 (FB3)	U-[13C34]-Fumonisin B3
Aflatoxins (B1, B2, G1, G2)	U-[13C17]-Aflatoxins
Ochratoxin A (OTA)	U-[13C20]-Ochratoxin A

Critical Notes for Practitioners

- **Solvent and Storage:** The **Fumonisin B2-13C34** standard is typically supplied in acetonitrile/water (50/50) and should be stored under the conditions recommended in the Certificate of Analysis [1] [2].
- **Matrix Effects:** While SIDA is the best correction method, matrix effects can still vary. Using HPLC-grade reagents and effective clean-up is essential [3].
- **Hydrolyzed Fumonisin Standards:** Fully hydrolyzed fumonisin (HFB) standards like HFB2 and HFB3 are not always commercially available. A common practice is to prepare them in-house from their corresponding FB standards via alkaline hydrolysis for use in calibration [5].

Conclusion

Fumonisin B2-13C34 is a critical tool for reliable and precise quantification of Fumonisin B2. The SIDA method, which involves spiking the labeled standard prior to extraction, effectively corrects for matrix effects and procedural losses, ensuring data accuracy that meets regulatory standards. The provided protocol and validation data offer a robust foundation for implementing this methodology in analytical laboratories focused on food and feed safety.

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